

An In-depth Technical Guide to 3-amino-2-methylquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 3-amino-2-methylquinazolin-4(3H)-one

Cat. No.: B158153

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This technical guide provides a comprehensive overview of **3-amino-2-methylquinazolin-4(3H)-one**, a heterocyclic compound of significant interest in medicinal chemistry. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical identity, synthesis, and biological significance.

Chemical Identity

The compound, **3-amino-2-methylquinazolin-4(3H)-one**, is a quinazolinone derivative. The systematic IUPAC name for this compound is 3-amino-2-methylquinazolin-4-one^[1]. The structure is characterized by a quinazoline core with a methyl group at position 2 and an amino group at position 3.

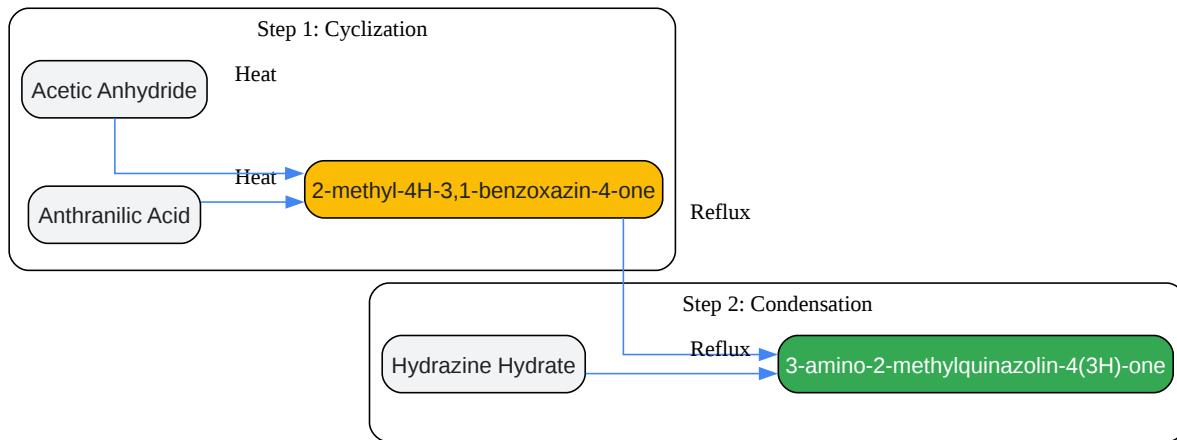
Chemical Structure:

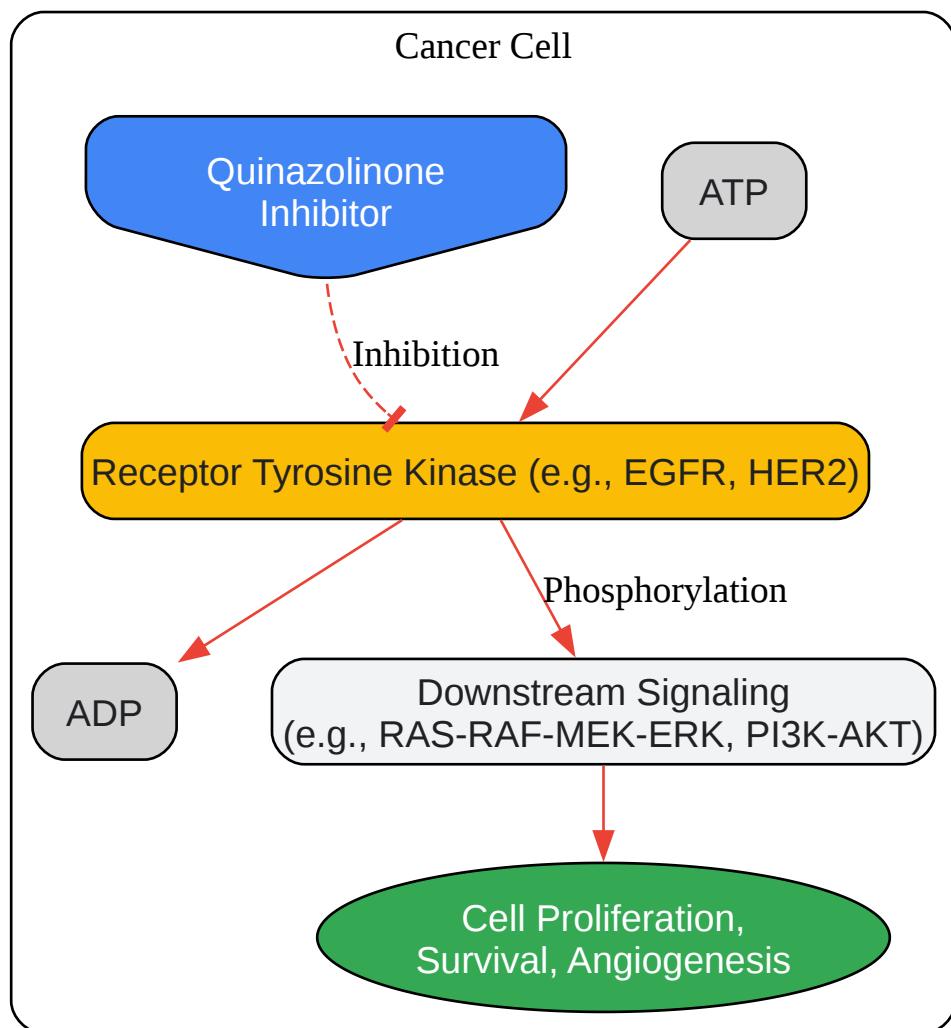
- Molecular Formula: C₉H₉N₃O^{[1][2]}
- Molecular Weight: 175.19 g/mol ^{[1][2]}
- CAS Number: 1898-06-2^{[1][2]}

Synthesis of 3-amino-2-methylquinazolin-4(3H)-one

The synthesis of **3-amino-2-methylquinazolin-4(3H)-one** is most commonly achieved through a two-step process. This process involves the initial formation of a benzoxazinone intermediate, which is subsequently converted to the desired quinazolinone.[3][4] Both conventional heating and microwave-assisted methods have been successfully employed.[3][5][6]

Synthetic Workflow Diagram:





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